5-Cyclopropyl-2-phenylpyridine: NMR Spectral Analysis & Comparative Guide

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Compound of Interest

Compound Name:	*5-Cyclopropyl-2-phenylpyridine*
CAS No.:	*1245645-30-0*
Cat. No.:	*B1510681*

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Executive Summary

5-Cyclopropyl-2-phenylpyridine is a critical pharmacophore in medicinal chemistry, often utilized as a metabolically stable isostere for 5-isopropyl-2-phenylpyridine. The cyclopropyl group introduces unique steric constraints and electronic properties (σ-aromaticity) that significantly alter the Nuclear Magnetic Resonance (NMR) profile compared to its halogenated precursors or alkyl analogs.

This guide provides a rigorous spectral analysis of **5-cyclopropyl-2-phenylpyridine**, comparing it against its synthetic precursor (5-bromo-2-phenylpyridine) and the unsubstituted scaffold (2-phenylpyridine). It is designed to assist researchers in confirming structural identity and assessing purity during drug development workflows.

Chemical Identity & Synthesis Context

Understanding the sample origin is prerequisite to accurate spectral interpretation. The target is typically synthesized via a Suzuki-Miyaura cross-coupling, a pathway that dictates the potential impurities (e.g., homocoupled biaryls or protodeboronated side products) visible in the NMR spectrum.

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Experimental Protocol: Synthesis of **5-Cyclopropyl-2-phenylpyridine**

Note: All reagents must be anhydrous. Reactions are air-sensitive.

- Charge: In a glovebox, charge a reaction vial with 5-bromo-2-phenylpyridine (1.0 equiv), cyclopropylboronic acid (1.3 equiv), and K_3PO_4 (3.0 equiv).
- Catalyst: Add $Pd(OAc)_2$ (5 mol%) and Tricyclohexylphosphine (PCy_3) (10 mol%).
- Solvent: Add degassed Toluene/Water (10:1 ratio).
- Reaction: Seal and heat to 100 °C for 12 hours.
- Workup: Cool, dilute with EtOAc, wash with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Visualization: Synthesis & Impurity Pathway

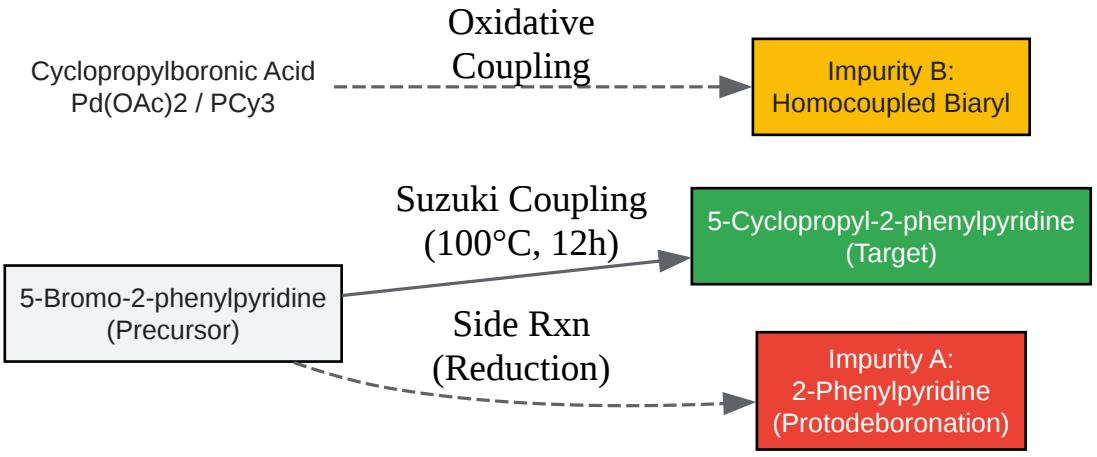

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Figure 1: Synthetic pathway highlighting the target molecule and potential NMR-visible impurities.

Comparative NMR Spectral Analysis

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The introduction of the cyclopropyl ring at the C5 position causes a distinct upfield shift of the pyridine protons relative to the bromo-precursor due to the change from an electron-withdrawing group (-Br) to a weak electron-donating group (cyclopropyl).

Table 1: 1H NMR Chemical Shift Comparison ($CDCl_3$, 400 MHz)

Proton Position	5-Bromo-2-phenylpyridine (Precursor) [1]	2-Phenylpyridine (Reference) [2]	5-Cyclopropyl-2-phenylpyridine (Target) [3]	Spectral Change (Target vs. Precursor)
Pyridine H6 (Ortho to N)	δ 8.75 (d)	δ 8.70 (d)	δ 8.45 - 8.55 (d)	Upfield Shift (~0.2 ppm). Loss of -Br deshielding.
Pyridine H3 (Ortho to Ph)	δ 7.65 (d)	δ 7.75 (d)	δ 7.60 - 7.70 (d)	Minimal change; dominated by phenyl ring current.
Pyridine H4 (Meta to N)	δ 7.90 (dd)	δ 7.22 (m)	δ 7.40 - 7.50 (dd)	Upfield Shift. Diagnostic change in splitting pattern.
Cyclopropyl -CH	N/A	N/A	δ 1.90 - 2.00 (m)	New Signal. Diagnostic multiplet (1H).
Cyclopropyl $-CH_2$ (cis)	N/A	N/A	δ 1.00 - 1.15 (m)	New Signal. High field region (2H).
Cyclopropyl $-CH_2$ (trans)	N/A	N/A	δ 0.70 - 0.85 (m)	New Signal. High field region (2H).
Phenyl Ring	δ 7.40 - 8.00 (m)	δ 7.40 - 8.00 (m)	δ 7.40 - 8.00 (m)	Remains largely unchanged (multiplet overlap).

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Detailed Interpretation of Key Signals

1. The Cyclopropyl "Fingerprint" (High Field Region: 0.7 – 2.0 ppm)

The most definitive proof of successful synthesis is the appearance of the cyclopropyl signals. Unlike an isopropyl group (which would show a septet at ~2.9 ppm and a doublet at ~1.2 ppm), the cyclopropyl group displays a unique AM2X2 spin system:

- Methine (CH): Resonates at ~1.95 ppm.[1] It is deshielded relative to the methylene protons due to the inductive effect of the pyridine ring.
- Methylene (CH_2): These appear as two distinct multiplets due to the magnetic anisotropy of the ring. The protons cis to the pyridine ring are magnetically distinct from those trans to it, typically separated by 0.2–0.4 ppm.

2. The Pyridine Ring (Aromatic Region: 7.0 – 8.6 ppm)[2]

- H6 Proton (α to Nitrogen): In the 5-bromo precursor, this proton is heavily deshielded (δ 8.75) by both the nitrogen and the adjacent bromine. Upon substitution with cyclopropyl, this signal shifts upfield (shielded) to ~8.50 ppm.
- H3 vs. H4 Distinction: The H3 proton (adjacent to the phenyl ring) shows a doublet with a large coupling constant (

  Hz). The H4 proton appears as a doublet of doublets (dd), coupling to both H3 (

  Hz) and H6 (

  Hz).

Logical Assignment Workflow

When analyzing the spectrum, follow this decision tree to confirm identity and rule out common failures (e.g., unreacted starting material).

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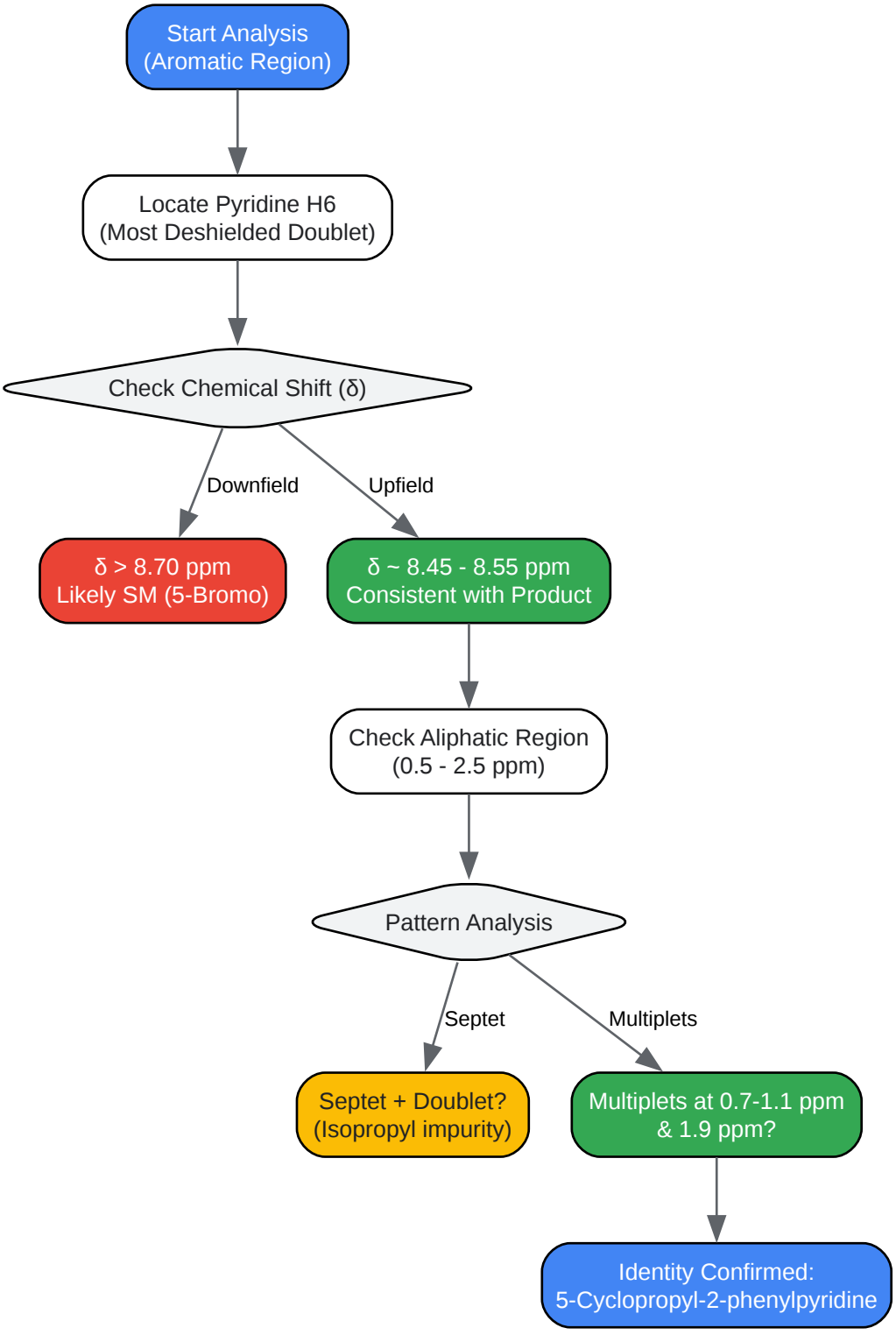

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Figure 2: Step-by-step logic for spectral validation.

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Technical Nuances & Troubleshooting

Solvent Effects[3]

- $CDCl_3$ (Standard): Recommended for routine analysis.
- DMSO-d_6: Use if solubility is an issue. Note that the residual water peak in DMSO (δ 3.33) can obscure the cyclopropyl signals if the sample is wet. In DMSO, the H6 proton may shift further downfield due to hydrogen bonding with the solvent.

Integration Ratios

For a pure sample, the integration should follow:

- Aromatic Region (7.4 - 8.6 ppm): 8 Protons (5 Phenyl + 3 Pyridine).
- Aliphatic Region (0.7 - 2.0 ppm): 5 Protons (4 CH_2 + 1 CH).
- Ratio: 8:5. Significant deviation suggests the presence of solvent (Toluene/Ethyl Acetate) or biaryl impurities.

Common Impurities[4]

- Toluene: Singlet at δ 2.36 ppm. Often trapped in the crystal lattice of biaryl systems.
- Water: Broad singlet at δ 1.56 ppm (in $CDCl_3$). Can overlap with cyclopropyl multiplets.
- Grease: Multiplets at δ 0.86 and 1.26 ppm. Critical to distinguish from cyclopropyl peaks; grease peaks are typically broad and lack the specific coupling pattern of the cyclopropyl ring.

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